

Diethyl dodecanedioate chemical properties and structure

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Compound of Interest

Compound Name: Diethyl dodecanedioate

Cat. No.: B016437

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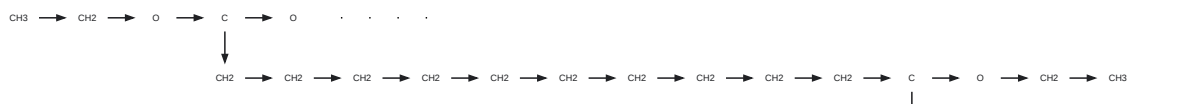
An In-depth Technical Guide to **Diethyl Dodecanedioate**

Introduction

Diethyl dodecanedioate, also known as diethyl 1,12-dodecanedioate, is the diethyl ester of dodecanedioic acid.[1][2] It is an organic compound with a 12-carbon linear chain capped by ester functional groups at both ends.[1] This bifunctional molecule serves as a versatile building block in organic synthesis and materials science. Its primary applications include use as a plasticizer to enhance the flexibility and durability of polymers and as a monomer in the production of polyesters.[1][3] The compound is characterized as a colorless to pale yellow liquid with low volatility and toxicity.[1]

Chemical Structure and Identification

The structure of **diethyl dodecanedioate** consists of a central decamethylene chain flanked by two ethyl ester groups.



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Figure 1: Chemical Structure of **Diethyl Dodecanedioate**

Physicochemical Properties

The key chemical and physical properties of **diethyl dodecanedioate** are summarized below. This data is essential for its handling, application, and analysis.

Property	Value	Reference(s)
CAS Number	10471-28-0	[4][5]
Molecular Formula	C ₁₆ H ₃₀ O ₄	[4][5]
Molecular Weight	286.41 g/mol	[2][4][5]
Appearance	White or Colorless to Light yellow powder, lump, or clear liquid	[1][2][3]
Melting Point	15 °C	[2]
Boiling Point	192-193 °C at 14 mm Hg	[2]
Density	0.951 g/mL at 25 °C	[2]
Refractive Index (n ²⁰ /D)	1.44	[2]
Solubility	Soluble in organic solvents like chloroform and methanol; limited solubility in water.	[1][2]
Flash Point	>230 °F (>110 °C)	[2]
InChI Key	AFYNPRWLKYLDU-UHFFFAOYSA-N	[1]
SMILES	C(CCCCCCCCCC(OCC)=O)(OCC)=O	[1]

Experimental Protocols

Synthesis via Fischer-Speier Esterification

Diethyl dodecanedioate is commonly synthesized via the Fischer-Speier esterification of dodecanedioic acid with ethanol, using a strong acid catalyst.[6][7] This reversible reaction is

driven towards the product by using an excess of the alcohol and/or by removing water as it is formed.[6][8]

Materials:

- Dodecanedioic acid (1.0 eq)
- Absolute ethanol (10-20 eq)
- Concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH) (0.1 eq)
- Diethyl ether
- 5% aqueous sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser (a Dean-Stark trap is recommended for water removal), combine dodecanedioic acid and absolute ethanol.[6][8]
- **Catalyst Addition:** While stirring, carefully add the acid catalyst to the mixture.[6]
- **Reflux:** Heat the reaction mixture to a gentle reflux (approximately 78°C for ethanol) and maintain for 4-8 hours.[6][7] Monitor the reaction's progress by Thin Layer Chromatography (TLC) until the starting carboxylic acid is consumed.[8]
- **Work-up:**
 - Cool the mixture to room temperature and dilute with diethyl ether.[8]
 - Transfer the mixture to a separatory funnel and wash sequentially with two portions of 5% aqueous sodium bicarbonate solution to neutralize the catalyst and remove unreacted acid.[6][7]

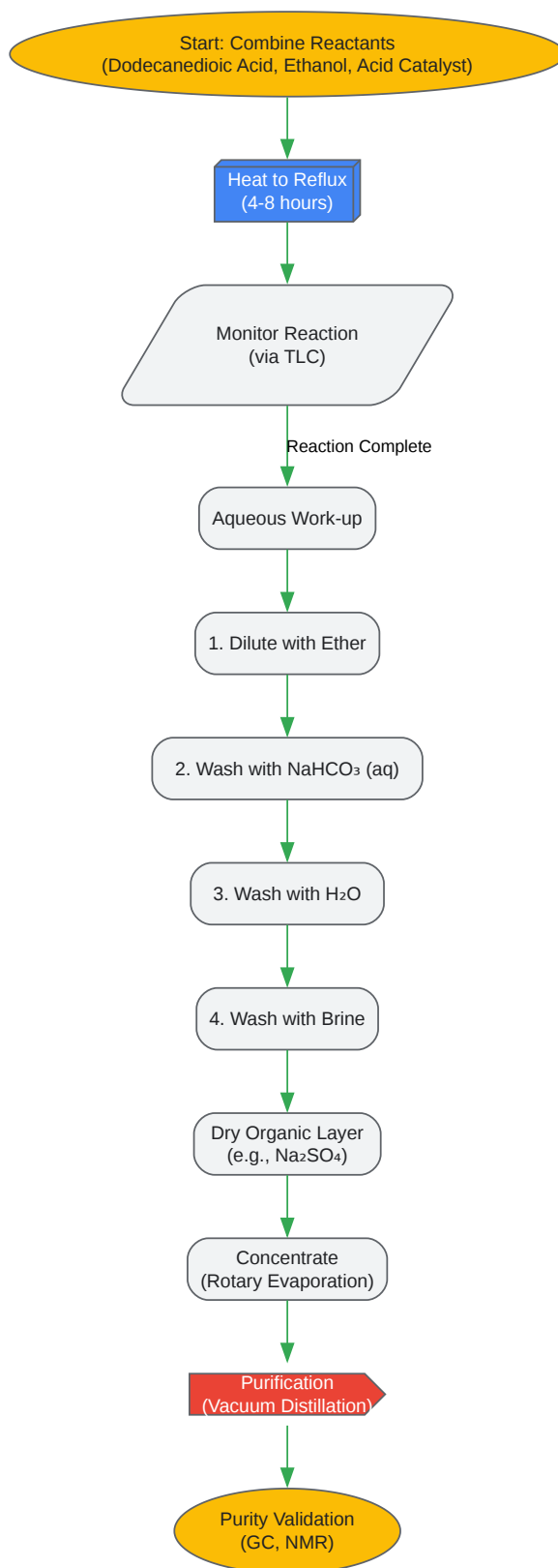
- Wash with one portion of deionized water, followed by one portion of brine to facilitate phase separation.[\[6\]](#)[\[8\]](#)
- Drying and Concentration: Dry the separated organic layer over anhydrous magnesium sulfate or sodium sulfate.[\[6\]](#)[\[7\]](#) Filter off the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude **diethyl dodecanedioate**.[\[6\]](#)

Purification

The crude product is typically purified by vacuum distillation to obtain high-purity **diethyl dodecanedioate**.[\[6\]](#) For removal of colored byproducts or other impurities, column chromatography on silica gel may be employed.[\[7\]](#)

Purity Validation

- Gas Chromatography (GC): The purity of the final product can be confirmed by GC, with a typical purity specification of >97.0%.[\[3\]](#)[\[7\]](#)
- Nuclear Magnetic Resonance (NMR): ^1H NMR spectroscopy is used to confirm the chemical structure.[\[7\]](#) The spectrum should show characteristic signals, such as a triplet for the methylene protons adjacent to the ester oxygen ($\delta \sim 4.12$ ppm), and importantly, the absence of the broad carboxylic acid proton signal (δ 12–13 ppm).[\[7\]](#)[\[9\]](#)



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Figure 2: Synthesis and Purification Workflow for **Diethyl Dodecanedioate**

Safety and Handling

According to available safety data sheets, **diethyl dodecanedioate** is not classified as a hazardous substance or mixture.^[10] However, standard laboratory safety precautions should always be observed.

- Personal Protective Equipment: Wear protective gloves, eye protection, and a lab coat.^[10]
- Handling: Avoid contact with skin, eyes, and clothing. Ensure adequate ventilation and prevent the generation of vapor or mist. Wash hands thoroughly after handling.^[10]
- First Aid:
 - Skin Contact: Rinse skin with water.^[10]
 - Eye Contact: Rinse with plenty of water.^[10]
 - Ingestion: Rinse mouth and seek medical advice.^[10]
- Storage: Store in a cool, well-ventilated place. Some suppliers recommend refrigerated storage (0-10°C).^[3]

This compound is not considered to be persistent, bioaccumulative, or toxic (PBT).^[10]

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